

physical properties of 2-(2,3-Dimethylphenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenyl)propan-2-ol

CAS No.: 156744-78-4

Cat. No.: B3379391

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Technical Profile: 2-(2,3-Dimethylphenyl)propan-2-ol

Essential Data for Medetomidine Synthesis & Process Development

Executive Summary

2-(2,3-Dimethylphenyl)propan-2-ol (CAS: 156744-78-4) is a tertiary benzylic alcohol predominantly utilized as a regioselective precursor in the manufacture of Medetomidine and Dexmedetomidine. Its steric bulk, provided by the ortho-methyl substitution on the phenyl ring, dictates its unique reactivity profile, specifically preventing unwanted side-reactions during imidazole coupling. This guide synthesizes experimental spectral data with physicochemical properties to support process chemists and researchers.

Chemical Identity & Structural Analysis[1][2]

Parameter	Detail
IUPAC Name	2-(2,3-Dimethylphenyl)propan-2-ol
Common Synonyms	, ,2,3-Tetramethylbenzenemethanol; 2,3-Dimethyl- , -dimethylbenzyl alcohol
CAS Registry Number	156744-78-4
Molecular Formula	C H O
Molecular Weight	164.25 g/mol
SMILES	<chem>CC1=C(C(=CC=C1)C(C)(C)O)C</chem>
InChI Key	LYAYPVCAAQCSGB-UHFFFAOYSA-N

Structural Insight

The molecule features a tertiary alcohol moiety directly bonded to a 2,3-xylyl (dimethylphenyl) ring.

- Steric Hindrance:** The methyl group at the 2-position (ortho) creates significant steric strain around the benzylic carbon. This hindrance is a critical quality attribute, as it suppresses the formation of ether byproducts during acidic workups, favoring the desired elimination to the alkene (medetomidine precursor).
- Electronic Effect:** The electron-donating methyl groups at positions 2 and 3 activate the ring, making the benzylic hydroxyl group labile under acidic conditions (prone to dehydration).

Physicochemical Properties

Note: Experimental values are prioritized; predicted values are marked with (Pred) based on structure-activity relationship (SAR) algorithms.

Property	Value	Context/Notes
Physical State	Viscous Oil / Low-Melting Solid	Often isolated as a crude oil; crystallizes upon high purification or cooling.
Boiling Point	235°C ± 10°C (Pred)	Extrapolated from 2-phenyl-2-propanol (202°C).
Melting Point	30–40°C (Est)	Low melting point due to disruption of crystal packing by the ortho-methyl group.
Density	0.98 ± 0.05 g/cm ³ (Pred)	Slightly denser than unsubstituted cumyl alcohol.
LogP (Octanol/Water)	2.4 – 2.6 (Pred)	Highly lipophilic; practically insoluble in water.
pKa	~14.5 (Alcohol)	Typical for tertiary alcohols; non-acidic in aqueous media.
Solubility	Soluble	Methanol, Ethanol, THF, Dichloromethane, Toluene.

Spectral Characterization (Experimental)

The following NMR data is derived from isolated material synthesized via the Grignard route. This data serves as the primary method for identity verification.

H NMR (400 MHz, CDCl₃)

Shift (ppm)	Multiplicity	Integration	Assignment
1.68	Singlet (s)	6H	Gem-dimethyl (C(CH ₃) ₂ OH)
1.70	Singlet (s)	1H	Hydroxyl proton (-OH)
2.29	Singlet (s)	3H	Aromatic Methyl (C-3)
2.50	Singlet (s)	3H	Aromatic Methyl (C-2, ortho)
7.03 – 7.10	Multiplet (m)	2H	Aromatic protons (H-4, H-5)
7.29 – 7.32	Multiplet (m)	1H	Aromatic proton (H-6)

C NMR (100 MHz, CDCl₃)

Shift (ppm)	Assignment
17.72	Ar-CH (C-3 methyl)
21.08	Ar-CH (C-2 methyl)
31.24	Gem-dimethyl carbons
73.71	Quaternary Benzylic Carbon (C-OH)
123.11, 125.02, 129.02	Aromatic CH carbons
135.09, 138.69	Aromatic Quaternary carbons (C-Me)
145.47	Aromatic Quaternary carbon (Ipso to alcohol)

Synthesis & Reaction Pathway

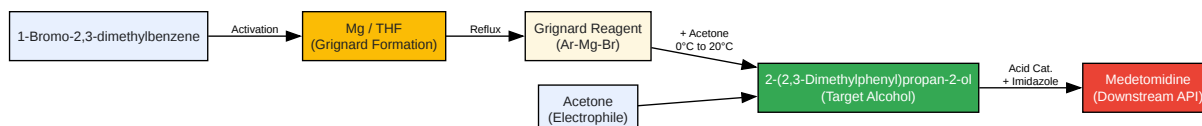
The synthesis of **2-(2,3-Dimethylphenyl)propan-2-ol** is a classic Grignard addition, but the stoichiometry and temperature control are vital to prevent Wurtz coupling side-products.

Experimental Workflow (Grignard Route)

- Activation: Magnesium turnings are activated with iodine/dibromoethane in dry THF.
- Formation: 1-Bromo-2,3-dimethylbenzene is added dropwise to maintain reflux (forming the Grignard reagent).
- Addition: Dry acetone is added at 0–20°C. Critical Step: Temperature must be controlled to prevent dehydration.
- Quench: Saturated NH

Cl is used to hydrolyze the magnesium alkoxide.

Process Flow Diagram



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Figure 1: Synthetic pathway from precursor bromide to the target alcohol and subsequent API.
[1][2]

Handling, Stability & Safety

- Stability: The compound is stable under ambient conditions but is hygroscopic and prone to acid-catalyzed dehydration. It should be stored in tightly sealed containers, preferably under inert gas (Nitrogen/Argon), to prevent conversion to the styrene derivative (alkene).

- Hazards: Like most benzylic alcohols, it is an irritant to eyes and skin.
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.
- Storage: Store at 2–8°C for long-term stability.

References

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